

A Comparative Guide to Promethium-147 and Strontium-90 as Beta Sources

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Compound of Interest

Compound Name: *Promethium-147*

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For researchers, scientists, and professionals in drug development, the selection of an appropriate beta source is a critical decision that can significantly impact experimental outcomes and operational safety. This guide provides a detailed comparison of two commonly used beta-emitting isotopes: **Promethium-147** (Pm-147) and Strontium-90 (Sr-90). By examining their physical properties, performance characteristics, and safety considerations, this document aims to furnish the necessary data to make an informed choice for specific research and development applications.

Quantitative Data Summary

A direct comparison of the key radioisotopic and physical properties of **Promethium-147** and Strontium-90 is presented below. This table summarizes the essential quantitative data for a quick and objective assessment.

Property	Promethium-147 (¹⁴⁷ Pm)	Strontium-90 (⁹⁰ Sr)
Half-Life	2.62 years[1][2]	28.79 years
Beta Decay Energy (Maximum)	0.224 MeV[3]	0.546 MeV (decays to Y-90)[4]
Beta Decay Energy (Average)	~62 keV[5][6]	~196 keV (Sr-90) / ~933.7 keV (Y-90 daughter)[7]
Specific Activity	~34,300 GBq/g	~5.21 TBq/g[8]
Primary Applications	Betavoltaic batteries, luminous paints, thickness gauges[9][10]	Radioisotope thermoelectric generators (RTGs), medical radiotherapy, industrial gauges[11][12]
Shielding Requirement	Low-Z materials (e.g., plastic, acrylic) are effective.[13][14]	Low-Z primary shielding to minimize Bremsstrahlung, potentially with a high-Z secondary layer.[3][12]
Bremsstrahlung X-ray Production	Low, due to lower beta energy.	Higher, due to the higher energy beta particles from the Y-90 daughter.[15]
Gamma Emission	Very weak gamma emission at 121 keV (0.00285% intensity) [5]	Essentially a pure beta emitter; gamma emission is negligible. [4][16]

Experimental Protocols

To empirically compare the performance of **Promethium-147** and Strontium-90 as beta sources, a series of standardized experiments should be conducted. The following protocols outline the methodologies for key comparative assessments.

Measurement of Beta Particle Energy Spectrum

Objective: To determine and compare the energy distribution of beta particles emitted from Pm-147 and Sr-90 sources.

Methodology:

- Setup: A beta spectrometer, consisting of a magnetic field to deflect the beta particles and a detector (e.g., a Geiger-Müller tube or a silicon detector) to count the particles at different deflection angles, is required.^[1]
- Calibration: The spectrometer must be calibrated using a source with a well-known beta energy spectrum.
- Data Acquisition:
 - Place the Pm-147 source in the spectrometer and measure the count rate at various magnetic field strengths (which correspond to different beta particle energies).
 - Repeat the measurement with the Sr-90 source.
 - For each source, also measure the background radiation with the source removed.
- Data Analysis:
 - Subtract the background count rate from the measured count rates for each source.
 - Plot the corrected count rate as a function of beta particle energy to obtain the energy spectrum for each isotope.^[8]
 - Compare the shape of the spectra, the maximum energy (E_{max}), and the average energy (E_{avg}).

Determination of Specific Activity

Objective: To experimentally verify and compare the specific activity of Pm-147 and Sr-90 samples.

Methodology:

- Sample Preparation: Accurately weigh a small, known mass of each radioisotope. The samples should be prepared in a manner that ensures uniform distribution of the radioactive material.

- Instrumentation: A calibrated radiation detector, such as a liquid scintillation counter or a gas-flow proportional counter, is necessary for this measurement.[\[17\]](#)
- Measurement:
 - Place the prepared Pm-147 sample in the detector and measure the total number of beta decays per unit time (activity).
 - Repeat the measurement for the Sr-90 sample.
 - Measure the background radiation and subtract it from the sample measurements.
- Calculation:
 - The specific activity is calculated by dividing the corrected activity (in Becquerels) by the mass of the sample (in grams).[\[4\]](#)
 - Compare the experimentally determined specific activities with the theoretical values.

Evaluation of Shielding Effectiveness

Objective: To compare the effectiveness of different materials in shielding the beta radiation from Pm-147 and Sr-90.

Methodology:

- Setup: A beta source (either Pm-147 or Sr-90), a detector, and a set of absorbers of varying thicknesses made from different materials (e.g., aluminum, plastic, lead) are required.[\[18\]](#)
- Procedure:
 - Measure the initial count rate of the unshielded beta source.
 - Place absorbers of increasing thickness between the source and the detector and record the count rate for each thickness.
 - Repeat this process for each shielding material and for both beta sources.
- Analysis:

- Plot the count rate as a function of absorber thickness for each material and source.
- Determine the half-value layer (HVL), which is the thickness of a material required to reduce the radiation intensity by half, for each combination.
- For Sr-90, which has a higher energy beta emission from its Y-90 daughter, also measure the production of Bremsstrahlung X-rays using a gamma-ray detector on the other side of high-Z absorbers like lead.[3]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comparative analysis of **Promethium-147** and Strontium-90 as beta sources.

Workflow for Comparing Beta Sources



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Caption: A flowchart outlining the key stages for a comprehensive comparison of beta sources.

Conclusion

The choice between **Promethium-147** and Strontium-90 as a beta source is highly dependent on the specific application. **Promethium-147**, with its lower energy beta emission and shorter

half-life, is well-suited for applications requiring a lower power density and where long-term activity is not a primary concern, such as in certain betavoltaic devices.[6][9] Its lower energy also simplifies shielding requirements.

Conversely, Strontium-90, with its significantly longer half-life and the high-energy beta emission from its daughter isotope Yttrium-90, is ideal for applications demanding a long-lasting and more powerful energy source, such as in radioisotope thermoelectric generators. [11][19] However, the higher energy necessitates more robust shielding to manage both the beta particles and the secondary Bremsstrahlung radiation. Researchers and developers must carefully weigh these trade-offs in energy, longevity, and safety to select the optimal beta source for their needs.

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References

- 1. www-f9.ijs.si [www-f9.ijs.si]
- 2. tandfonline.com [tandfonline.com]
- 3. tandfonline.com [tandfonline.com]
- 4. bundesumweltministerium.de [bundesumweltministerium.de]
- 5. researchgate.net [researchgate.net]
- 6. Promethium: To Strive, to Seek, to Find and Not to Yield - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.aip.org [pubs.aip.org]
- 8. β -Spectroscopy - CAEN Educational [edu.caen.it]
- 9. tandfonline.com [tandfonline.com]
- 10. digital.library.unt.edu [digital.library.unt.edu]
- 11. pubs.aip.org [pubs.aip.org]
- 12. nrc.gov [nrc.gov]
- 13. case.edu [case.edu]

- 14. ehs.princeton.edu [ehs.princeton.edu]
- 15. hanford.gov [hanford.gov]
- 16. citylabs.net [citylabs.net]
- 17. nist.gov [nist.gov]
- 18. β -Radiation: Transmission through Matter - CAEN Educational [edu.caen.it]
- 19. archivedproceedings.econference.io [archivedproceedings.econference.io]
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